

Operational Guide: YM-155 Hydrochloride (Sepantronium Bromide) Disposal Procedures

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Compound of Interest

Compound Name: YM-155 hydrochloride

CAS No.: 355406-09-6

Cat. No.: B1602956

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Executive Summary & Risk Context

YM-155 (Sepantronium bromide) is a potent small-molecule inhibitor of survivin, a member of the inhibitor of apoptosis (IAP) protein family.[1] Unlike general laboratory reagents, YM-155 is designed to suppress mechanisms essential for cell viability.

The Safety Paradox: The very mechanism that makes YM-155 a valuable antineoplastic candidate—its ability to induce apoptosis in dividing cells—renders it a significant occupational hazard. Improper disposal does not just risk regulatory non-compliance; it risks the biological integrity of the handler and the local environment.

This guide provides a self-validating workflow for the sequestration and destruction of YM-155, moving beyond generic "hazardous waste" labels to specific cytotoxic protocols.

Chemical Profile & Hazard Identification

Data synthesized from Safety Data Sheets (SDS) and GHS classifications.

Parameter	Specification
Chemical Name	Sepantronium bromide (YM-155)
CAS Number	781661-94-7
Molecular Formula	C ₂₀ H ₁₉ BrN ₄ O ₃
Physical State	Solid (Crystalline powder)
GHS Classifications	Acute Tox. 4 (Oral); Eye Dam. 1; STOT RE 2; Aquatic Acute 1
Target Organ	Survivin (BIRC5) suppression; affects rapidly dividing cells.[1][2]
Disposal Code	Non-specific RCRA (manage as Cytotoxic/Antineoplastic Waste)

Pre-Disposal: Engineering Controls & PPE

Objective: Create a barrier between the compound and the handler's biological systems.

Engineering Controls[3]

- Biosafety Cabinet (BSC): All handling of dry powder or concentrated stock solutions (>10 µM) must occur within a Class II Type A2 (or higher) BSC.
- Static Control: Use an ionizing bar or anti-static gun when weighing. YM-155 powder can be electrostatic; "flying" particles are a primary inhalation risk.

Personal Protective Equipment (PPE)[4][5]

- Respiratory: N95 minimum; PAPR (Powered Air Purifying Respirator) recommended for spill cleanup >100 mg.
- Dermal (The "Double-Glove" Protocol):
 - Inner Glove: Nitrile (4 mil).
 - Outer Glove: Nitrile (Extended cuff, 6-8 mil).

- Causality: Most small molecules can permeate thin nitrile over time. The air gap between two layers significantly delays breakthrough.

Waste Segregation & Packaging Workflow

The following protocol ensures that YM-155 is destroyed via high-temperature incineration, preventing environmental leaching.

A. Solid Waste (Trace Contaminated)

Items: Weighing boats, pipette tips, gloves, bench paper.

- Primary Containment: Place items immediately into a clear, sealable plastic bag inside the BSC.
- Secondary Containment: Seal the bag and place it into a rigid Yellow Cytotoxic Waste Bin.
- Labeling: Must be labeled "TRACE CHEMOTHERAPY WASTE - INCINERATE ONLY."

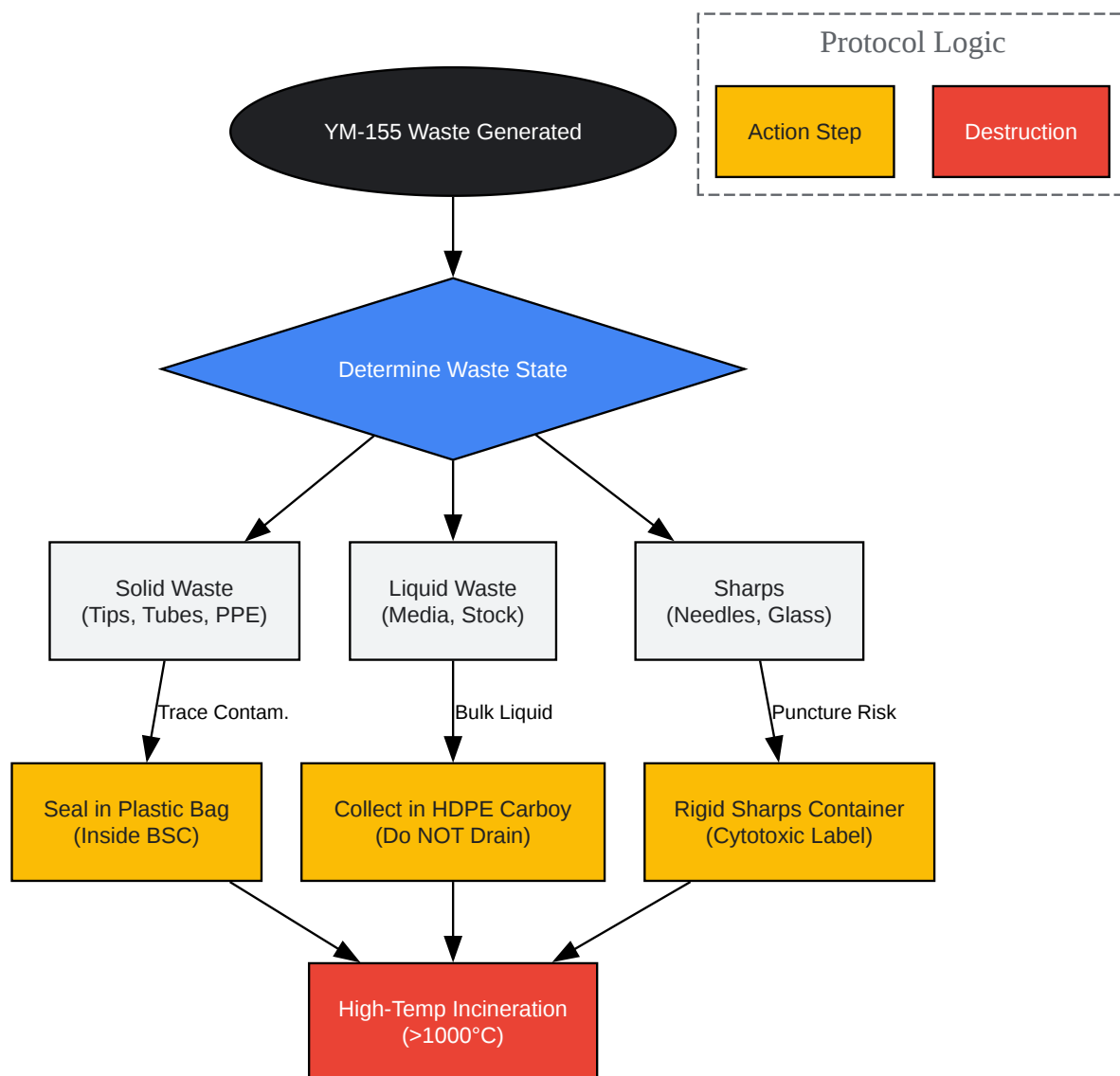
B. Liquid Waste (Stock Solutions & Media)

Items: Mother liquors, unused cell culture media containing YM-155.

- Do NOT drain dispose.
- Collection: Collect in a dedicated HDPE carboy labeled "AQUEOUS CYTOTOXIC WASTE."
- Deactivation (Optional but Recommended): For small volumes (<50 mL), add 10% sodium hypochlorite (bleach) to oxidize the imidazolium core before sealing, though this does not replace incineration requirements.

C. Visual Decision Tree

Use the following logic flow to determine the correct disposal path.



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Caption: Decision matrix for YM-155 waste segregation ensuring final destruction via incineration.

Spill Response Protocol (The "Double-Wipe" Method)

Standard spill kits are insufficient. Use this self-validating cleaning method.

Scenario: 50 mg of YM-155 powder spilled on the benchtop.

- Isolate: Evacuate immediate area. Post "DO NOT ENTER - CHEMICAL SPILL" signage.
- PPE Upgrade: Don double nitrile gloves, lab coat, safety goggles, and N95 respirator.
- Containment (Dry):
 - Do NOT use a brush or broom (generates dust).
 - Cover spill with wet paper towels (dampened with water) to prevent aerosolization.
- Removal:
 - Scoop up the damp powder/towel slurry using a plastic scraper or stiff card.
 - Deposit into a wide-mouth hazardous waste jar.
- Decontamination (The Validation Step):
 - Wash 1: Scrub area with 10% bleach solution (oxidizes residues). Wait 10 minutes. Wipe up.
 - Wash 2: Rinse with 70% Ethanol (removes bleach residue).
 - Self-Validation: Inspect the area under bright light. Use a fresh white ChemWipe with Ethanol on the surface; if any yellow/off-white discoloration appears on the wipe, repeat Wash 1 & 2.

Final Disposal & Regulatory Compliance

YM-155 is not explicitly "P-listed" (acutely hazardous) by name in 40 CFR 261.33, but it must be managed as hazardous pharmaceutical waste due to its toxicity profile.

- Destruction Method: Incineration with Afterburner.

- Why: Chemical deactivation alone is not guaranteed to destroy the imidazolium ring structure completely. Thermal destruction at $>1000^{\circ}\text{C}$ is the only method to ensure 0% environmental release.
- Drain Disposal: Strictly Prohibited. YM-155 is classified as Aquatic Acute 1 (Very toxic to aquatic life).
- Manifesting: Waste must be handed off to a licensed hazardous waste transporter authorized for cytotoxic/antineoplastic waste.

References

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